

Section 1: Core Characteristics and Significance

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Compound of Interest

Compound Name: 3-(Propylamino)propan-1-ol

CAS No.: 38825-85-3

Cat. No.: B1360365

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3-(Propylamino)propan-1-ol, identified by the CAS Number 38825-85-3, is a bifunctional organic compound featuring a secondary amine and a primary alcohol functional group. This unique structural arrangement makes it a highly versatile building block in organic synthesis. Its ability to undergo reactions at both the nucleophilic amine and the hydroxyl group allows for the construction of more complex molecular architectures.

Primarily, it serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The propanolamine backbone is a common structural motif in a variety of biologically active molecules. For drug development professionals, its value lies in its utility as a scaffold that can be readily modified to optimize pharmacokinetic and pharmacodynamic properties.^[1] Beyond pharmaceuticals, its applications extend to the production of specialty polymers, surfactants, and corrosion inhibitors, where its amine and alcohol functionalities provide sites for polymerization and surface interaction.^[1]

Key Physicochemical Properties

The fundamental properties of **3-(Propylamino)propan-1-ol** are summarized below. This data is essential for planning synthesis, purification, and formulation activities.

Property	Value	Source(s)
CAS Number	38825-85-3	[1][2][3]
Molecular Formula	C ₆ H ₁₅ NO	[1][2]
Molecular Weight	117.19 g/mol	[1][2]
Boiling Point	74 °C	[4]
Purity	Typically ≥97-98%	[1][2]
MDL Number	MFCD09909473	[1]
Recommended Storage	2-8°C, away from light, in a dry environment	[1]

Molecular Structure Visualization

The structure of **3-(Propylamino)propan-1-ol** highlights the spatial relationship between the secondary amine and the terminal hydroxyl group, which dictates its chemical reactivity.

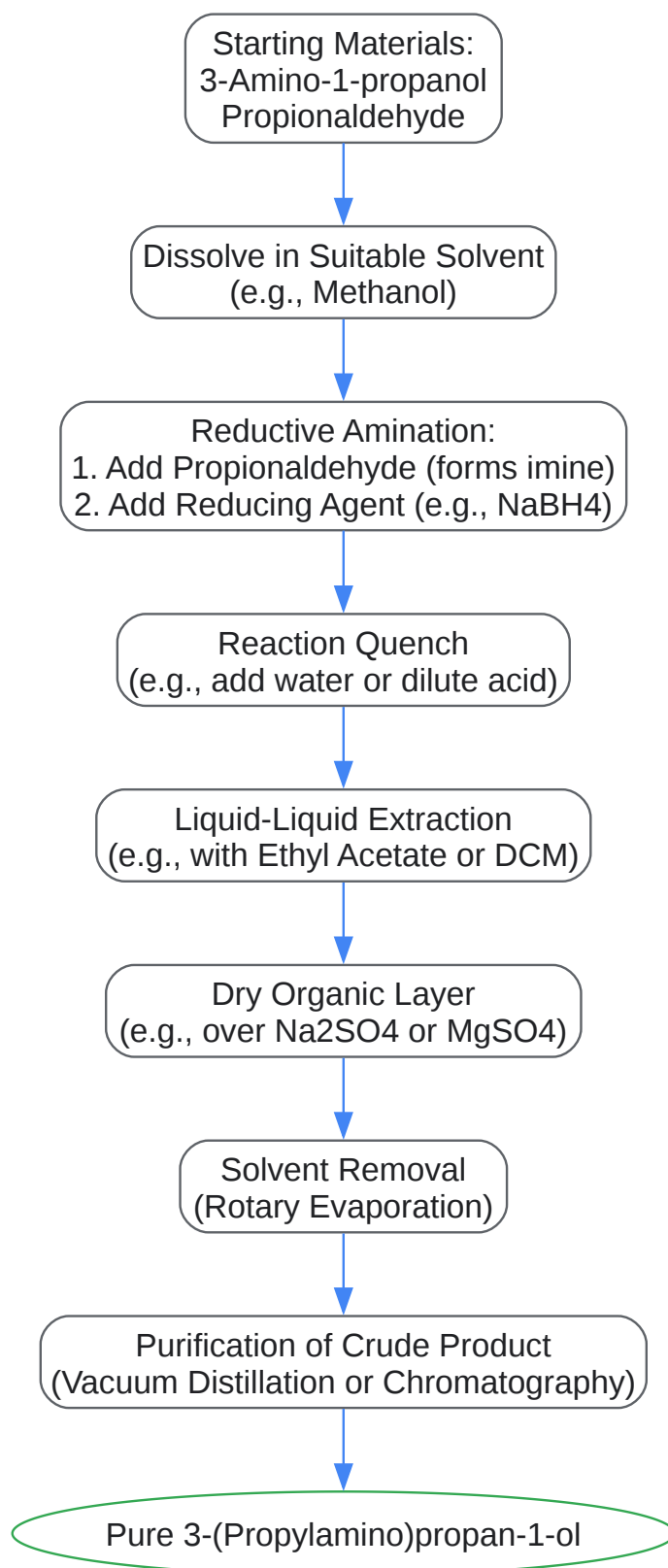
Caption: Molecular structure of **3-(Propylamino)propan-1-ol**.

Section 2: Synthesis and Purification Strategies

The synthesis of **3-(Propylamino)propan-1-ol** is typically achieved through reductive amination, a cornerstone reaction in medicinal chemistry for its efficiency and reliability. This approach involves the reaction of a primary amine with an aldehyde or ketone to form an intermediate imine, which is then reduced in situ to the target secondary amine.

Synthetic Rationale and Workflow

The most logical synthetic pathway involves the reaction of 3-amino-1-propanol with propionaldehyde. The causality for this choice is based on the commercial availability of the starting materials and the high-yielding nature of the reductive amination process. The workflow is designed to first form the Schiff base (imine) intermediate, followed by immediate reduction to prevent side reactions and maximize yield.



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Sources

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- 3. 3-(propylamino)propan-1-ol | 38825-85-3 [sigmaaldrich.com]
- 4. 38825-85-3 3-(propylamino)propan-1-ol [chemsigma.com]
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